

Technical Guide: Structural Characterization of (R)-Cyclohex-3-enylamine Hydrochloride

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Compound of Interest

Compound Name: (R)-Cyclohex-3-enylamine
hydrochloride

CAS No.: 1350767-92-8

Cat. No.: B2839950

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Executive Summary

(R)-Cyclohex-3-enylamine hydrochloride (CAS: 22615-33-4) is a critical chiral building block in the synthesis of pharmaceutical agents, including dopamine autoreceptor agonists and dipeptidyl peptidase-4 (DPP-4) inhibitors.[1] In drug development, the unambiguous assignment of absolute configuration is a regulatory necessity (ICH Q6A).

This guide compares the structural characterization of this intermediate against alternative analytical methods. While Chiral HPLC and NMR derivatization provide relative purity data, Single Crystal X-Ray Diffraction (SC-XRD) of the hydrochloride salt remains the gold standard for absolute stereochemical assignment due to the heavy-atom effect of the chloride ion, which facilitates anomalous dispersion analysis.

Comparative Analysis: Characterization Methodologies

The following table objectively compares the three primary methods for verifying the enantiomeric identity of (R)-Cyclohex-3-enylamine.

Table 1: Performance Matrix of Stereochemical Analysis Methods

Feature	SC-XRD (HCl Salt)	Mosher's Method (NMR)	Chiral HPLC/GC
Primary Output	3D Absolute Configuration (R/S)	Relative Configuration	Enantiomeric Excess (% ee)
Sample State	Solid Single Crystal	Solution (Derivatized)	Solution
Confidence Level	Definitive (100%)	High (Inferential)	Moderate (Reference dependent)
Sample Prep	Crystallization (Slow)	Chemical Derivatization (Fast)	Dilution (Instant)
Mechanism	Anomalous Dispersion (Bijvoet)	Diastereomeric Shift ()	Interaction with Chiral Stationary Phase
Limitations	Requires crystal suitable for diffraction	Chemical complexity; impurities interfere	Requires known standard for retention time

Expert Insight: The "Heavy Atom" Advantage

For light-atom molecules (C, H, N) like cyclohex-3-enylamine, determining absolute configuration via X-ray is difficult because these atoms do not absorb X-rays significantly enough to break Friedel's law (where intensity

).

Why the Hydrochloride form is superior: Converting the amine to its hydrochloride salt introduces a Chloride ion (

). Using Cu-K

radiation (

), Chlorine exhibits sufficient anomalous scattering (

) to distinguish between the (R) and (S) enantiomers. This allows for the calculation of the Flack Parameter, where a value near 0.0 indicates the correct structure and 1.0 indicates the inverted structure.

Structural Analysis: The Crystal Lattice

When characterizing **(R)-Cyclohex-3-enylamine hydrochloride**, the crystal packing is dominated by ionic interactions and hydrogen bonding.

Predicted Lattice Characteristics

Based on homologous chiral amine salts, the (R)-isomer typically crystallizes in a non-centrosymmetric space group (Sohncke group), such as

or

- Cation: The cyclohexenyl ammonium cation adopts a half-chair conformation to minimize steric strain.
- Anion: The Chloride ion acts as a multi-point hydrogen bond acceptor.
- H-Bonding Network: A robust network of

interactions creates a stable lattice. The ammonium headgroup (

) typically donates three hydrogen bonds to adjacent chloride ions, forming infinite 1D chains or 2D sheets that stabilize the volatile amine.

Stability Comparison

- Free Base: Liquid/Oil at room temperature. Prone to oxidation and carbonate formation (absorbing from air).

- HCl Salt: Crystalline solid (mp > 200°C). Chemically inert and non-hygroscopic, making it the preferred form for GMP storage.

Experimental Protocols

Protocol A: Synthesis & Salt Formation

Objective: Isolate high-purity (R)-Cyclohex-3-enylamine HCl from the free base or crude reaction mixture.

- Dissolution: Dissolve 10 mmol of crude (R)-Cyclohex-3-enylamine in 20 mL of anhydrous diethyl ether or MTBE. Cool to 0°C.
- Acidification: Dropwise add 1.1 equivalents of 2M HCl in diethyl ether (or dioxane) under atmosphere.
- Precipitation: A white precipitate will form immediately. Stir for 30 minutes at 0°C to ensure complete salt formation.
- Isolation: Filter the solid under vacuum (Büchner funnel). Wash the cake 3x with cold ether to remove organic impurities.
- Drying: Dry under high vacuum (0.1 mbar) for 4 hours to remove residual solvent.

Protocol B: Single Crystal Growth (Vapor Diffusion)

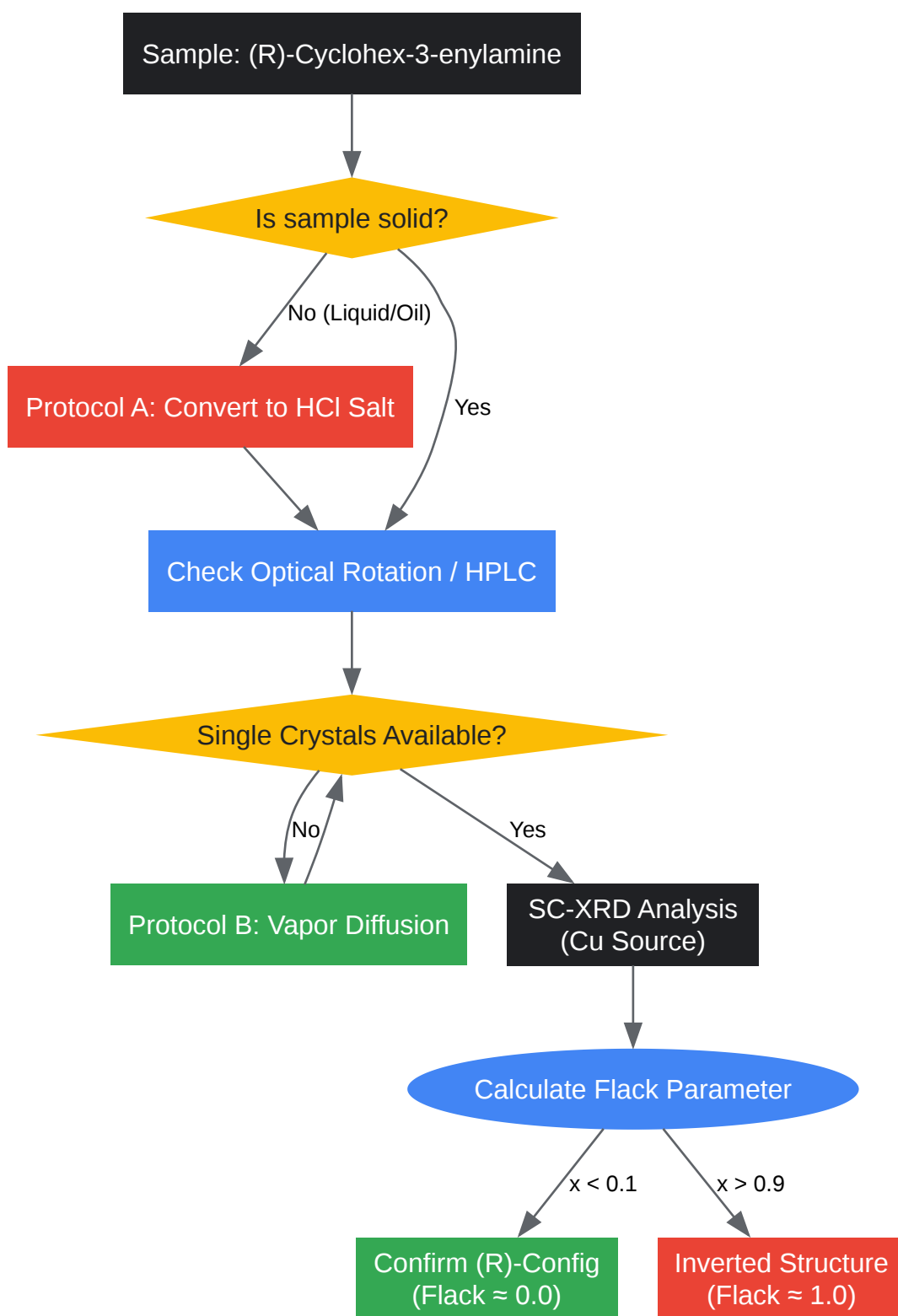
Objective: Grow crystals suitable for X-ray diffraction.

- Primary Solution: Dissolve 20 mg of the dried HCl salt in a minimum amount (~0.5 mL) of Methanol or Ethanol in a small vial (inner vial).
- Antisolvent: Place the inner vial (uncapped) inside a larger jar containing 5 mL of Diethyl Ether or Hexane (antisolvent).
- Equilibration: Seal the outer jar tightly. Allow to stand undisturbed at room temperature for 3-7 days.

- Harvesting: As ether diffuses into the alcohol, solubility decreases, yielding prism-like crystals. Harvest crystals >0.1 mm for analysis.

Decision Workflow (Visualization)

The following diagram outlines the logical decision matrix for characterizing chiral amine intermediates in a drug discovery pipeline.



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Caption: Workflow for absolute configuration assignment. SC-XRD provides definitive structural proof via the Flack parameter.

References

- PubChem Compound Summary. (2025). Cyclohex-3-en-1-amine hydrochloride (CID 13040868).[2] National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Flack, H. D. (1983). On enantiomorph-polarity estimation. Acta Crystallographica Section A, 39(6), 876-881.
- Wright, J. L., et al. (1994).[3] The discovery and structure-activity relationships of 1,2,3,6-tetrahydro-4-phenyl-1-[(aryl)cyclohexenyl]alkyl]pyridines.[3] Journal of Medicinal Chemistry, 37(21), 3523-33.[3] (Demonstrates X-ray assignment of R-configuration in cyclohexenylamine derivatives). Retrieved from [[Link](#)]

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Sources

- 1. Cyclohex-3-en-1-amine hydrochloride | lookchem [lookchem.com]
- 2. Cyclohex-3-en-1-amine hydrochloride | C₆H₁₂ClN | CID 13040868 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. The discovery and structure-activity relationships of 1,2,3,6-tetrahydro-4-phenyl-1-[(aryl)cyclohexenyl]alkyl]pyridines. Dopamine autoreceptor agonists and potential antipsychotic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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